

Safety and handling information for 5-Methylthiazole-4-carboxylic acid

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Compound of Interest

Compound Name: 5-Methylthiazole-4-carboxylic acid

Cat. No.: B053473

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An In-Depth Technical Guide to the Safe Handling of **5-Methylthiazole-4-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methylthiazole-4-carboxylic acid is a heterocyclic building block of significant interest in medicinal chemistry and drug development. Its structural motif is incorporated into various pharmacologically active agents. As with any specialized chemical reagent, a comprehensive understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This guide provides a detailed examination of the safety, handling, storage, and emergency procedures for **5-Methylthiazole-4-carboxylic acid**, grounded in established safety protocols and data from authoritative sources. The causality behind each recommendation is explained to empower researchers to make informed decisions and foster a culture of safety.

It is important to note that detailed safety and toxicological data for the specific isomer, **5-Methylthiazole-4-carboxylic acid**, is limited. Therefore, this guide synthesizes available information for this compound with data from the closely related and more extensively documented isomer, 4-Methylthiazole-5-carboxylic acid, and general principles for this chemical class. Researchers should always consult the specific Safety Data Sheet (SDS) provided by their supplier for the exact material in use.

Chemical and Physical Properties

A foundational understanding of a compound's physical properties is the first step in a robust safety assessment. These characteristics influence its behavior under various laboratory conditions and inform appropriate handling and storage strategies.

Property	Value	Source(s)
Chemical Name	5-Methylthiazole-4-carboxylic acid	[1]
Molecular Formula	C ₅ H ₅ NO ₂ S	[2]
Molecular Weight	143.16 g/mol	[2]
CAS Number	120237-76-5	[3]
Appearance	Solid / Crystalline Powder	[2] [4]
Melting Point	90-91°C (for ethyl ester)	[1]
Boiling Point	239°C (for ethyl ester)	[1]
pKa	0.86 ± 0.10	[1]

Note: Some physical data, such as melting and boiling points, are more readily available for the ethyl ester derivative and are provided here for reference.

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-Methylthiazole-4-carboxylic acid** and its close isomers are classified as hazardous. The primary risks involve irritation and potential sensitization.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Skin Irritation	H315: Causes skin irritation	Warning	GHS07 (!)
Serious Eye Irritation	H319: Causes serious eye irritation	Warning	GHS07 (!)
Skin Sensitization	H317: May cause an allergic skin reaction	Warning	GHS07 (!)

Toxicological Profile:

- Acute Toxicity: No specific data is available for oral, dermal, or inhalation toxicity for this isomer; however, related compounds may be harmful if swallowed, inhaled, or absorbed through the skin.[\[5\]](#) The primary concern is irritation.
- Skin Corrosion/Irritation: Causes skin irritation.[\[6\]](#) Prolonged or repeated contact should be avoided.
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[6\]](#) Direct contact can lead to significant injury, making eye protection mandatory.
- Respiratory/Skin Sensitization: May cause an allergic skin reaction upon contact.[\[5\]](#) Individuals with known chemical sensitivities should handle this compound with extra caution.
- Carcinogenicity: This substance is not listed as a carcinogen by IARC, NTP, or OSHA.

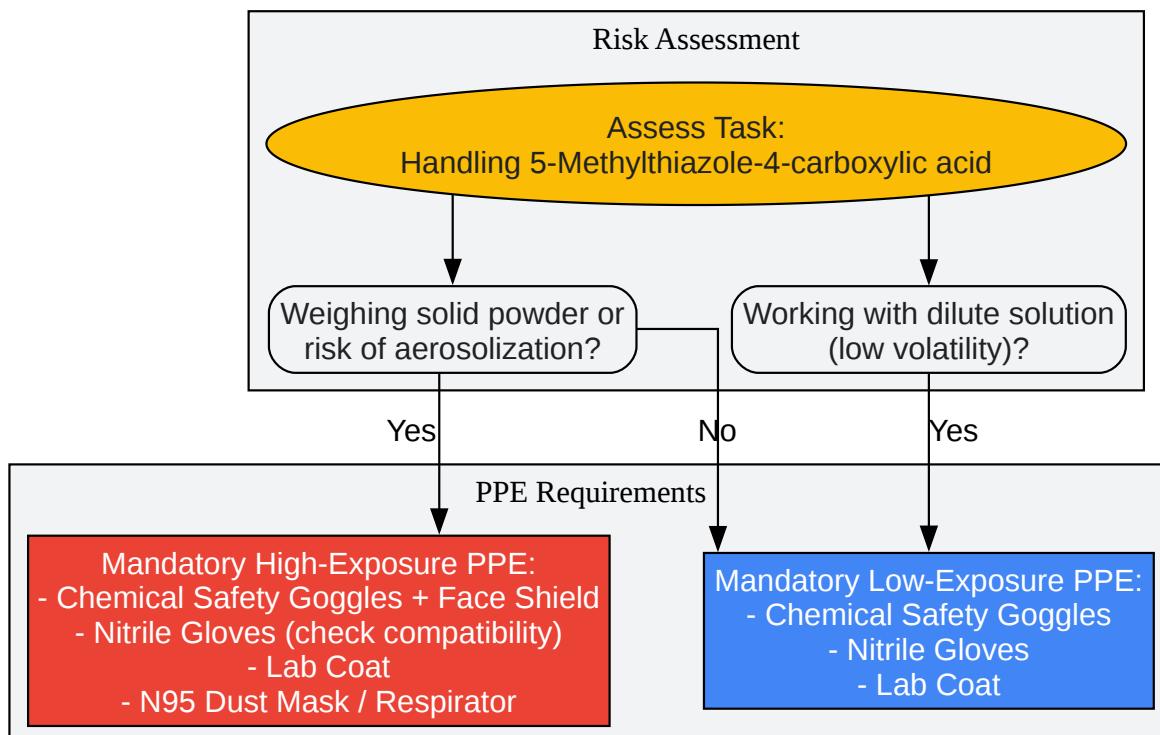
Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering and administrative controls are the primary means of exposure reduction, with PPE serving as the final barrier. The causality is simple: a well-designed workspace physically removes the hazard from the researcher's breathing zone and personal space.

Engineering Controls:

- Ventilation: All handling of **5-Methylthiazole-4-carboxylic acid** powder, especially weighing and transfers, must be conducted in a properly functioning chemical fume hood to prevent inhalation of dust.[4][6]
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[4] This is critical due to the compound's classification as a serious eye irritant.

Personal Protective Equipment (PPE): The selection of PPE is not a checklist but a risk-based decision. The following diagram outlines the workflow for selecting appropriate PPE when working with this compound.

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Caption: PPE selection workflow based on experimental task.

- Eye and Face Protection: Chemical safety goggles are mandatory at all times.[4] A face shield should be worn in addition to goggles when handling larger quantities or when there is a significant risk of splashing.[6]
- Hand Protection: Wear compatible chemical-resistant gloves, such as nitrile gloves.[4] It is crucial to inspect gloves before each use and to observe the manufacturer's breakthrough time data.[4] Remove gloves with care to avoid skin contamination.
- Skin and Body Protection: A standard laboratory coat should be worn and kept fully buttoned. [4]
- Respiratory Protection: If engineering controls are insufficient or when handling large quantities that could generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter (e.g., N95).[4][5]

Safe Handling and Storage Protocols

Adherence to standardized protocols minimizes the risk of exposure and preserves the chemical's integrity.

Standard Handling Protocol:

- Preparation: Before handling, ensure all necessary engineering controls are active and all required PPE is donned.
- Dispensing: Conduct all transfers of solid material within a chemical fume hood to contain dust.[6] Use spatulas and weigh boats appropriate for the quantity being handled.
- Housekeeping: Avoid accumulation of dust on surfaces. Wash hands and face thoroughly after handling and before leaving the laboratory.[6]
- Ignition Sources: Keep away from sources of ignition. Although not highly flammable, taking precautionary measures against static discharge is good practice.

Storage Conditions:

- Temperature and Environment: Store in a cool, dry, and well-ventilated place.[6]
- Container: Keep the container tightly closed to prevent moisture ingress and contamination. [5][6]
- Incompatibilities: Store away from strong oxidizing agents.[5]

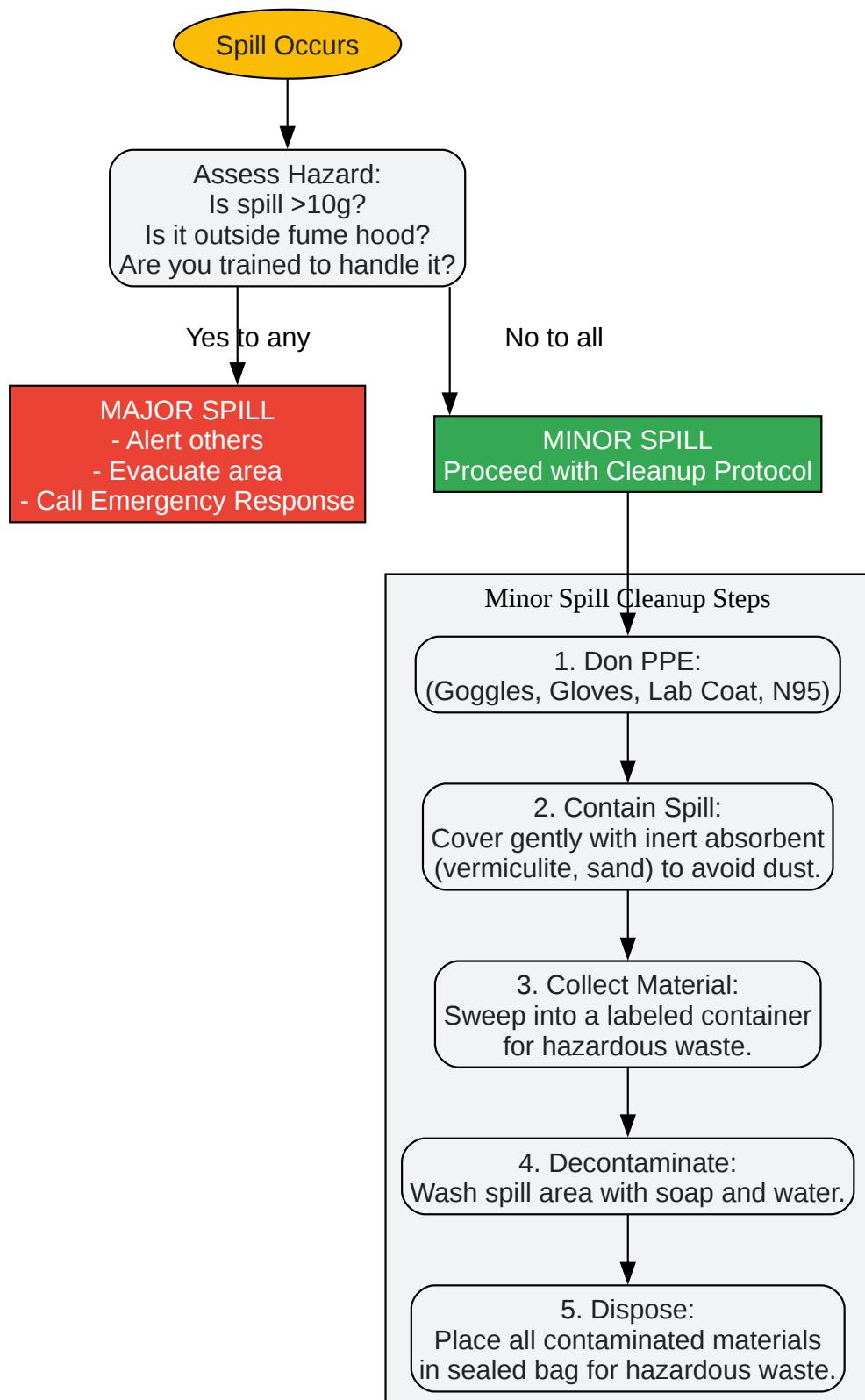
Emergency Procedures and Spill Response

Preparedness is key to mitigating the impact of an accidental exposure or spill.

First-Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present and easy to do.[5][6] Seek immediate medical attention. [6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[5] Remove contaminated clothing. If skin irritation or a rash occurs, seek medical advice.[6]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[5] Seek medical attention if you feel unwell.
- Ingestion: Rinse mouth with water. Do not induce vomiting.[6] Seek medical attention if you feel unwell.[5]

Spill Response Protocol: The appropriate response depends on the scale of the spill. For any major spill (e.g., >10g, outside of a containment area), evacuate the area and contact your institution's emergency response team. The following protocol and decision tree are for minor laboratory spills.[7][8]

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Caption: Decision tree for chemical spill response.

Detailed Minor Spill Cleanup Steps:

- Secure the Area: Alert colleagues in the immediate vicinity.[9]
- Don PPE: At a minimum, wear chemical safety goggles, a lab coat, double nitrile gloves, and an N95 dust mask.[4][10]
- Contain and Absorb: Gently cover the solid spill with an inert, non-combustible absorbent material like vermiculite, sand, or diatomaceous earth.[5][8] This prevents the powder from becoming airborne.
- Collect: Carefully sweep the mixture into a plastic dustpan and place it into a clearly labeled, sealable container for hazardous waste disposal.[4][5]
- Decontaminate: Once the bulk material is removed, clean the spill surface with soap and water, using absorbent pads to wipe the area.[7]
- Dispose: Place all contaminated items, including gloves, absorbent pads, and shoe covers, into a sealed bag or container for disposal as chemical hazardous waste.[7][10]

Disposal Considerations

Chemical waste disposal is strictly regulated.

- Waste Management: **5-Methylthiazole-4-carboxylic acid** and any materials contaminated with it must be disposed of as hazardous waste.[4]
- Procedure: Collect waste in a designated, properly labeled, and sealed container. Follow all local, state, and federal environmental regulations for chemical waste disposal.
- Environmental Precaution: Do not allow the chemical to enter drains, sewers, or waterways.

Reactivity and Stability

- Chemical Stability: The compound is stable under normal, recommended storage temperatures and pressures.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5]

- Hazardous Decomposition Products: When subjected to fire, it may emit toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.[5] Firefighting measures should include wearing a self-contained breathing apparatus.[5]

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